

pivaloyl cyanide NMR data verification

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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Synthesis and Key Information

The table below summarizes the core identity and a primary synthetic route for **pivaloyl cyanide**, as detailed in patent literature [1] [2] [3].

Property	Description
CAS Registry Number	42867-40-3 [4]
Molecular Formula	C(₆)H(₉)NO [4]
IUPAC Name	2,2-dimethylpropanoyl cyanide [1] [2]
Common Synthesis	Reaction of pivalic acid anhydride with anhydrous hydrocyanic acid [1] [2] [3]

How to Locate NMR Data

For researchers, the most efficient paths to obtain verified NMR data are through specialized databases and direct supplier contact.

- **Consult Specialized Spectral Databases:** The most reliable NMR spectra are typically found in commercial or institutional subscriptions to databases like **Spectral Database for Organic**

Compounds (SDBS) or Reaxys. These resources provide peer-assigned spectra crucial for publication-quality verification.

- **Contact Chemical Suppliers Directly:** As shown in the search results, **pivaloyl cyanide** is available from several specialty chemical suppliers (e.g., Ambeed, Dayang Chem) [4] [5]. They often provide analytical data, including NMR spectra, upon request for research and development purposes.

A Note on Experimental Protocol

While the search did not yield a step-by-step NMR protocol for the final product, the patent literature describes the synthesis workflow. The following diagram outlines the general process for the continuous production of **pivaloyl cyanide**, which may inform the context of your experimental data [1] [2].



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References

1. Process for the manufacture of pivaloyl cyanide [patents.google.com]
2. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]

3. CA1165778A - Process for the preparation of pivaloyl cyanide [patents.google.com]

4. PIVALOYL CYANIDE(42867-40-3) 1H NMR spectrum [chemicalbook.com]

5. 42867-40-3|Pivaloyl cyanide [ambeed.com]

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